

An In-depth Technical Guide to Taltobulin Intermediate-11

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Compound of Interest

Compound Name: Taltobulin intermediate-11

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an overview of **Taltobulin intermediate-11**, a key component in the synthesis of the potent anti-cancer agent Taltobulin. Taltobulin is a synthetic analogue of the natural product hemiasterlin and functions as a powerful tubulin inhibitor, disrupting microtubule polymerization, which leads to mitotic arrest and apoptosis in cancer cells.^{[1][2][3][4][5]} This document summarizes the core physicochemical properties of **Taltobulin intermediate-11** and contextualizes its role in the broader synthesis of Taltobulin.

Physicochemical Data

The fundamental molecular properties of **Taltobulin intermediate-11** are detailed below. This data is essential for researchers working on the synthesis and characterization of Taltobulin and its analogues.

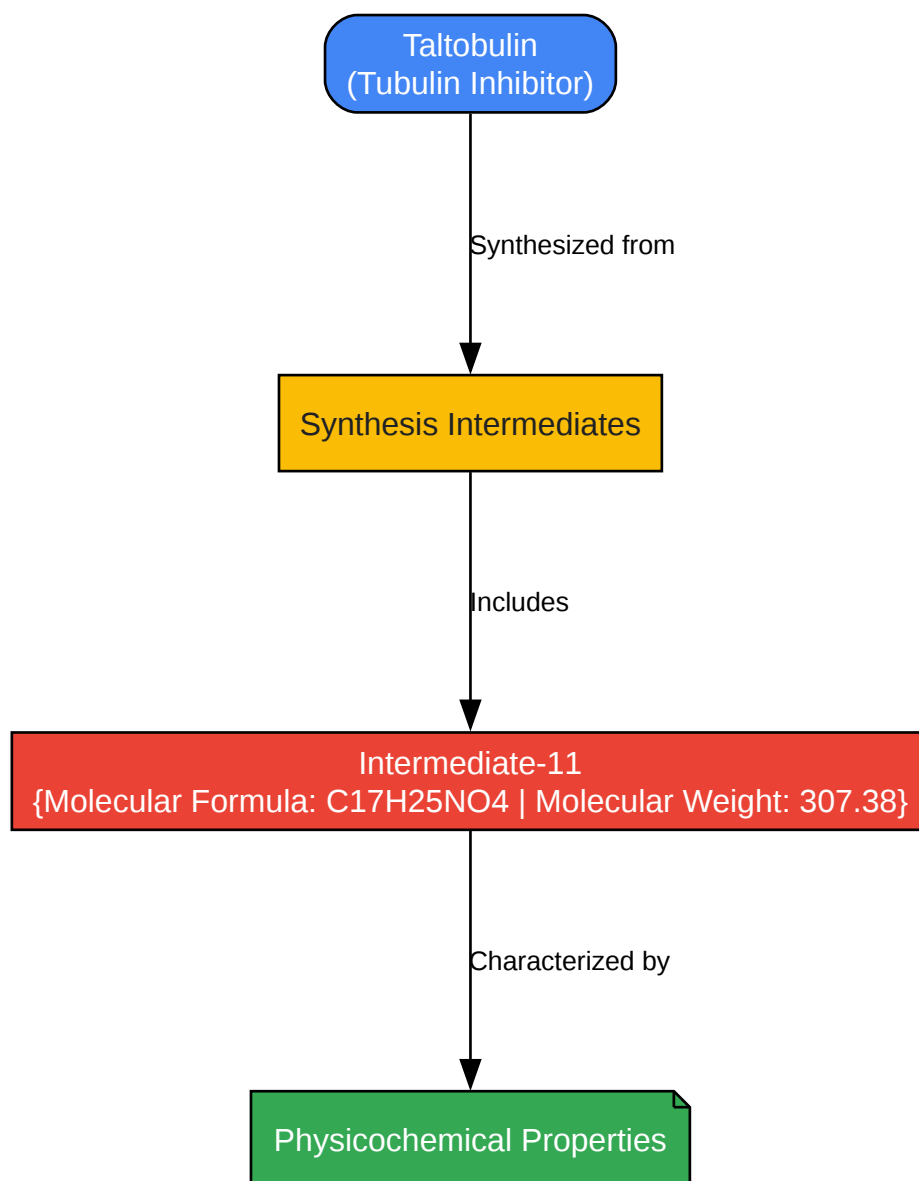
Compound	Molecular Formula	Molecular Weight (g/mol)
Taltobulin intermediate-11	C17H25NO4	307.38 ^[3]

Synthesis and Logical Relationships

Taltobulin is synthesized through a convergent approach, which involves the preparation of several key intermediates that are subsequently coupled to form the final active molecule.^[5]

Taltobulin intermediate-11 is one of these crucial building blocks. The following diagram

illustrates the conceptual workflow of identifying information regarding this specific intermediate.



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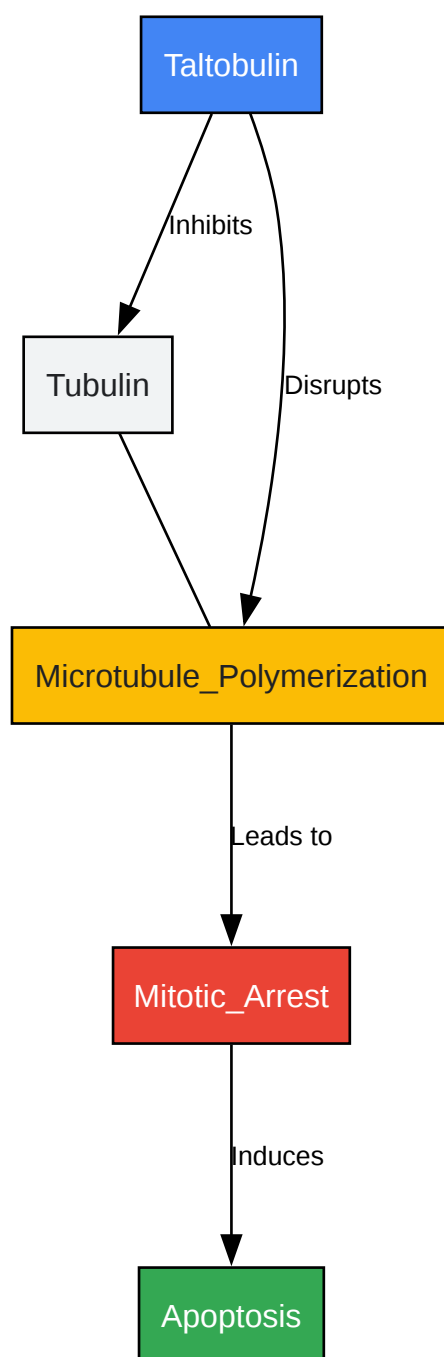
Caption: Logical workflow for identifying **Taltobulin intermediate-11** data.

Experimental Protocols and Signaling Pathways

Detailed experimental protocols for the synthesis of **Taltobulin intermediate-11** are not extensively available in the public domain. The synthesis of Taltobulin itself is described as a convergent process involving the coupling of distinct building blocks.[5]

The mechanism of action of the final compound, Taltobulin, involves the inhibition of tubulin polymerization. This disruption of microtubule dynamics leads to cell cycle arrest in the mitotic phase and subsequently induces apoptosis.[1][2][3][4] While this is the known signaling pathway for Taltobulin, specific signaling studies focusing on **Taltobulin intermediate-11** are not publicly documented, as it is primarily a precursor in the synthesis of the active drug.

The following diagram illustrates the established signaling pathway for Taltobulin.



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Caption: Taltobulin's mechanism of action leading to apoptosis.

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